

Commercial Suppliers of Short-Chain Polyunsaturated Aldehydes: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Hepta-2,4,6-trienal*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available short-chain polyunsaturated aldehydes (PUAs), which are critical molecules in biomedical research, particularly in the study of oxidative stress, lipid peroxidation, and cellular signaling. These reactive aldehydes are implicated in a wide range of physiological and pathological processes, making them essential tools for researchers in fields such as oncology, neuroscience, and cardiovascular disease. This guide details commercial suppliers, product specifications, experimental protocols, and the key signaling pathways modulated by these compounds.

Commercial Availability and Product Specifications

A variety of short-chain PUAs are available from commercial suppliers, with purity levels typically suitable for research purposes. The following tables summarize the availability and key specifications of some of the most commonly studied short-chain PUAs. It is important to note that these compounds can be volatile and reactive, and thus are often supplied in solutions or as stabilized preparations. Researchers should always consult the supplier's specific product data sheet and safety data sheet (SDS) for detailed handling and storage instructions.

Table 1: Commercial Suppliers of 4-Hydroxy-2-nonenal (HNE)

Supplier	Product Name	Purity	Formulation	Storage Temperature
Sigma-Aldrich	4-Hydroxy-2-nonenal	≥98%	Solution in ethanol	-20°C
Cayman Chemical	4-hydroxy Nonenal	≥98%	A solution in ethanol	-80°C
Santa Cruz Biotechnology	4-Hydroxy-2-nonenal	-	-	-20°C
MedChemExpress	4-HNE (4-Hydroxynonenal)	99.55%	Liquid	-20°C (stored under nitrogen)
Thermo Fisher Scientific	4-Hydroxynonenal (HNE)	-	Solution	-20°C

Table 2: Commercial Suppliers of 4-Oxo-2-nonenal (ONE)

Supplier	Product Name	Purity	Formulation	Storage Temperature
Cayman Chemical	4-oxo-2-Nonenal	≥98%	A 5 mg/ml solution in methyl acetate	-80°C[1]
Santa Cruz Biotechnology	4-Oxo-2-nonenal	-	-	-20°C[2]
MedChemExpress	(E)-4-Oxo-2-nonenal	≥95.0%	-	Room temperature (short term)
Biomol	4-oxo-2-Nonenal	>98%	A solution in methyl acetate	-80°C[3]

Table 3: Commercial Suppliers of Acrolein

Supplier	Product Name	Purity	Formulation	Storage Temperature
Sigma-Aldrich	Acrolein	≥99%	Contains hydroquinone as stabilizer	2-8°C
Santa Cruz Biotechnology	Acrolein	-	-	4°C
Thermo Fisher Scientific	Acrolein, 99%, stabilized	99%	Stabilized with hydroquinone	4°C

Table 4: Commercial Suppliers of Crotonaldehyde

Supplier	Product Name	Purity	Formulation	Storage Temperature
Sigma-Aldrich	Crotonaldehyde (mixture of isomers)	≥99.0% (GC)	Liquid	Store below +30°C[4]
Thermo Fisher Scientific	Crotonaldehyde, predominantly trans, 98+%	98+%	Stabilized with ca 0.1% BHT	-
Acros Organics (via Fisher Scientific)	Crotonaldehyde, 99+%	99+%	-	-

Table 5: Commercial Suppliers of trans-2-Hexenal

Supplier	Product Name	Purity	Formulation	Storage Temperature
Sigma-Aldrich	trans-2-Hexenal	98%	Liquid	2-8°C
MedChemExpress	trans-2-Hexenal	99.59%	Liquid	-20°C (stored under nitrogen) [5]
Cayman Chemical	trans-2-Hexenal	-	-	-

Table 6: Commercial Suppliers of Other Short-Chain Polyunsaturated Aldehydes

Aldehyde	Supplier	Product Name	Purity
(E,E)-2,4-Heptadienal	BOC Sciences	2,4-Heptadienal	97.0 % (sum of isomers)[6]
(E,E,Z)-2,4,7-Decatrienal	The Good Scents Company	(E,E,Z)-2,4,7-decatrienal	98.00 to 100.00
3,7-Dimethyl-2,6-octadienal (Citral)	-	-	-

Experimental Protocols

Working with short-chain PUAs requires careful handling due to their reactivity and potential toxicity. The following are general guidelines and example protocols. Researchers should always adapt these to their specific experimental needs and consult relevant safety data sheets.

Preparation of Stock Solutions

General Considerations:

- Due to their volatility and reactivity, stock solutions should be prepared fresh whenever possible.

- Use high-quality, anhydrous solvents to minimize degradation.
- Store stock solutions at low temperatures (-20°C or -80°C) in tightly sealed vials, protected from light.
- Consider purging the vial headspace with an inert gas (e.g., argon or nitrogen) before sealing to prevent oxidation.

Example Protocol for 4-HNE Stock Solution: 4-HNE is often supplied as a solution in ethanol. To prepare a working stock solution for cell culture experiments:

- Obtain a commercial solution of 4-HNE in ethanol (e.g., 10 mg/mL).
- Further dilute the stock solution in an appropriate solvent, such as sterile phosphate-buffered saline (PBS) or cell culture medium, to the desired final concentration immediately before use.
- Vortex briefly to ensure homogeneity.

Cell Treatment with Volatile Aldehydes (e.g., Acrolein)

The volatility of some aldehydes like acrolein presents a challenge for cell culture experiments, as fumes can affect neighboring cultures in an incubator.

Protocol for Contained Cell Treatment:[7]

- For adherent cells, use 25 cm² tissue culture flasks and seal the caps tightly to contain the acrolein vapor.[7]
- Alternatively, place multi-well plates inside a sealable acrylic chamber with an airtight gasket. [7]
- Before placing the sealed flask or chamber in the incubator, flush it with a 5% CO₂ in air mixture to maintain the appropriate pH of the culture medium.[7]
- Prepare the acrolein stock solution fresh. A stock solution can be prepared in PBS.[8]

- Add the desired concentration of acrolein to the cell culture medium and immediately seal the flask or chamber.
- Incubate for the desired time.
- After incubation, open the flask or chamber inside a chemical fume hood to safely vent the acrolein fumes.

In Vitro Assays

Example: MTT Assay for Cytotoxicity of Acrolein:[8]

- Seed cells (e.g., 5×10^3 cells/well) in a 96-well plate and allow them to adhere overnight.[8]
- Treat the cells with a range of acrolein concentrations (e.g., 0–250 μ M) for a specified duration (e.g., 24 hours).[8]
- After the treatment period, add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate according to the manufacturer's instructions.
- Solubilize the resulting formazan crystals with a solubilization buffer (e.g., DMSO).[8]
- Measure the absorbance at 570 nm using a microplate reader.[8]
- Express the results as a percentage of the control (untreated) cells.[8]

Chemical Synthesis Overview

The synthesis of short-chain PUAs can be achieved through various chemical routes. Below are brief descriptions of synthetic strategies for some of these aldehydes.

- 4-Hydroxy-2-nonenal (HNE): One synthetic approach starts from fumaraldehyde dimethyl acetal, which is partially hydrolyzed to the monoacetal. A Grignard reaction with 1-bromopentane then yields 4-hydroxy-2-trans-nonenal as its dimethylacetal.[9] Another method involves a cross-metathesis reaction between commercially available octen-3-ol and acrolein or its dimethyl acetal.[10]

- 4-Oxo-2-nonenal (ONE): ONE can be synthesized by the oxidation of 4-hydroxy-2(E)-nonenal diethyl acetal using activated MnO₂, followed by hydrolysis.[11]
- trans-2-Hexenal: This aldehyde can be synthesized by the oxidation of trans-2-hexenol.[12] Another route involves the condensation of acetaldehyde with n-butyraldehyde.[13] A method using n-butyraldehyde and vinyl ethyl ether as raw materials has also been reported.[14]
- (E,E)-2,4-Heptadienal: Synthesis can be achieved by the reduction of the corresponding dienoic acid with LiAlH₄, followed by oxidation of the resulting dienol with MnO₂. [15]
- (E,E,Z)-2,4,7-Decatrienal: A convenient synthesis for this compound has been described in the literature.[16]
- 3,7-Dimethyl-2,6-octadienal (Citral): This aldehyde can be hydrodistilled from lemon grass, and its acetals can be synthesized from the extracted citral.[17][18][19]

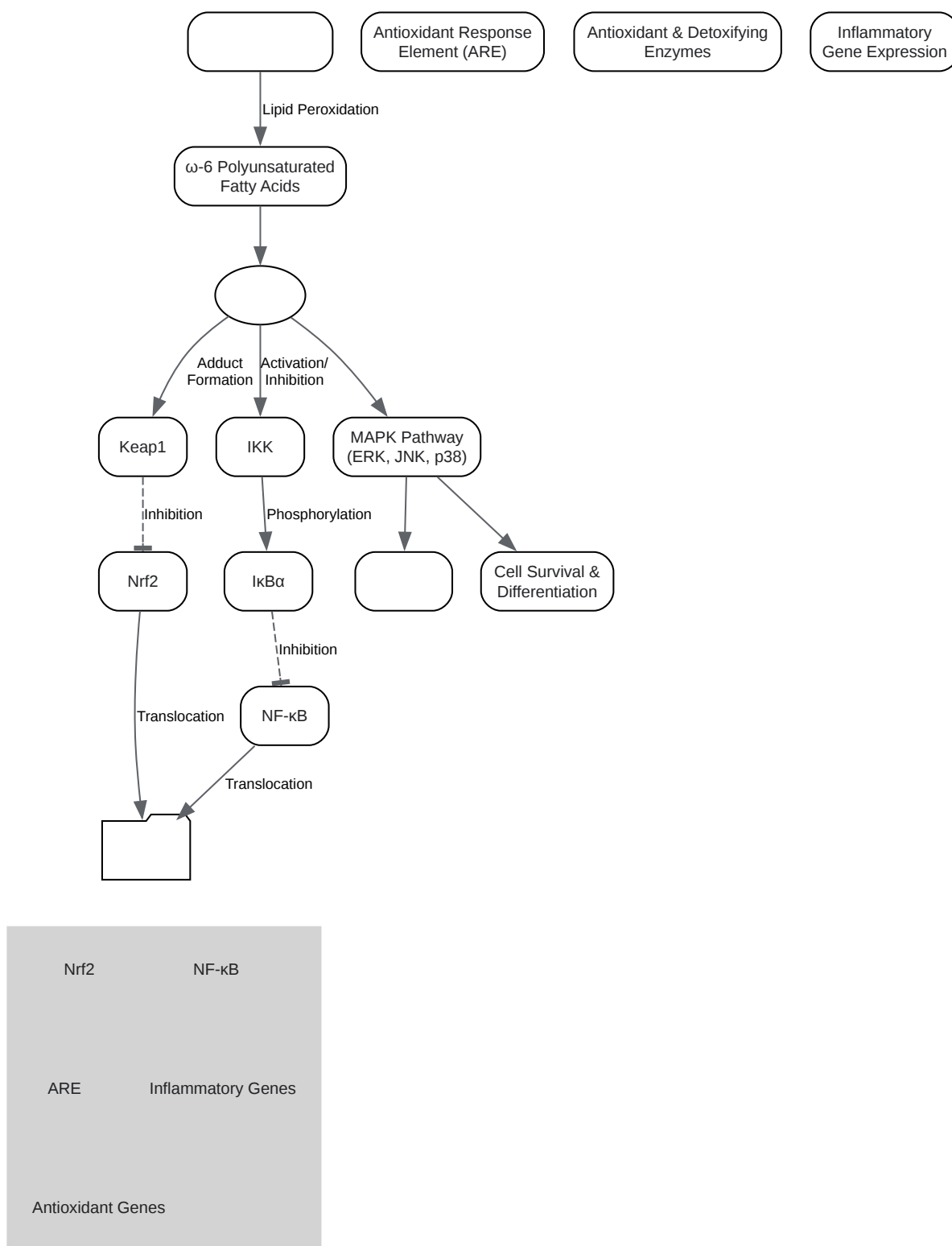
Signaling Pathways and Biological Effects

Short-chain PUAs are potent signaling molecules that can modulate a variety of cellular pathways, primarily through their ability to form covalent adducts with nucleophilic amino acid residues (cysteine, histidine, and lysine) in proteins.

4-Hydroxy-2-nonenal (HNE) Signaling

HNE is a key mediator of oxidative stress-induced signaling.[7] At low concentrations, it can activate adaptive responses, while at higher concentrations, it contributes to cellular damage and apoptosis.[10]

- Nrf2 Pathway: HNE can activate the Nrf2 signaling pathway, a key regulator of antioxidant and detoxification enzymes.
- NF-κB Pathway: HNE has a dual role in regulating the NF-κB pathway, a central mediator of inflammation. Low concentrations of HNE can activate NF-κB, while higher concentrations can be inhibitory.
- MAPK Pathway: HNE can influence the activity of mitogen-activated protein kinases (MAPKs), which are involved in cell proliferation, differentiation, and apoptosis.



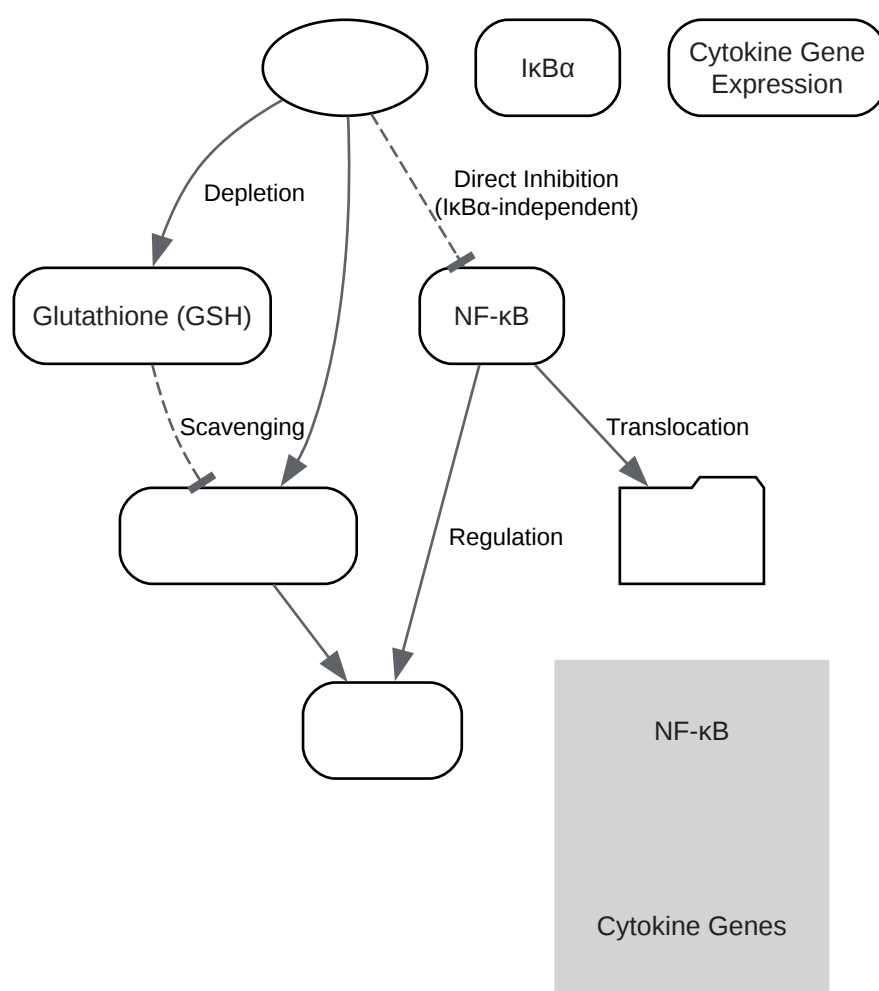
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Caption: HNE signaling pathways.

Acrolein Signaling

Acrolein is a highly reactive aldehyde that can induce significant cellular toxicity. Its signaling effects are often linked to its ability to deplete cellular glutathione and induce oxidative stress.

- **NF- κ B Pathway:** Acrolein has been shown to inhibit NF- κ B activation in a dose-dependent manner.^[15] This inhibition can occur through an I κ B α -independent mechanism, potentially through direct modification of NF- κ B subunits.^[20]
- **Apoptosis:** Acrolein can induce apoptosis through various mechanisms, including the induction of oxidative stress and the modulation of NF- κ B activity.^[15]^[21]



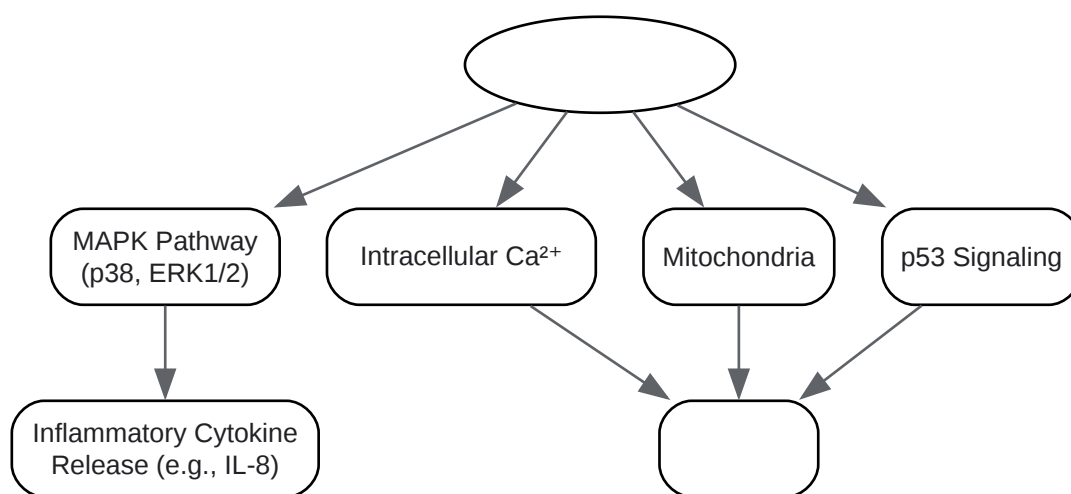
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Caption: Acrolein signaling pathways.

Crotonaldehyde Signaling

Crotonaldehyde is another reactive aldehyde that can induce cellular stress and apoptosis.

- MAPK Pathway: Crotonaldehyde has been shown to activate MAPK pathways, including p38 and ERK1/2, which can lead to the release of inflammatory cytokines like IL-8.[14]
- Mitochondrial and p53 Signaling: Crotonaldehyde can induce apoptosis in alveolar macrophages through pathways involving intracellular calcium, mitochondria, and p53.[8]



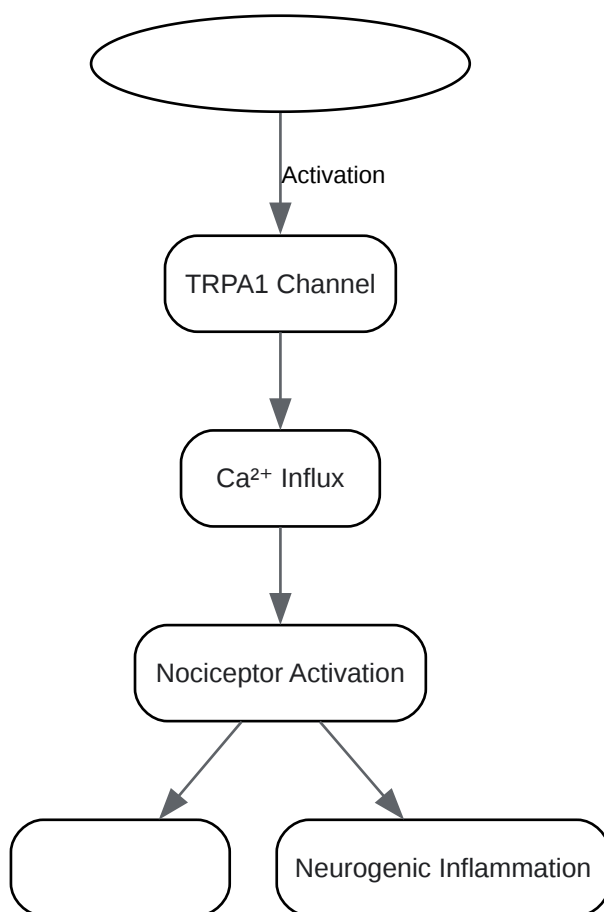
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Caption: Crotonaldehyde signaling pathways.

4-Oxo-2-nonenal (ONE) and TRPA1 Signaling

4-Oxo-2-nonenal is a potent activator of the TRPA1 ion channel, a sensor for noxious chemical stimuli.[22]

- TRPA1 Activation: ONE directly activates TRPA1, leading to an influx of calcium ions and the sensation of pain and inflammation.



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Caption: ONE-mediated TRPA1 activation.

Conclusion

Short-chain polyunsaturated aldehydes are indispensable tools for investigating the roles of lipid peroxidation and oxidative stress in health and disease. This guide provides a starting point for researchers to source these critical reagents and design experiments. Given the reactivity and potential toxicity of these compounds, it is imperative to consult supplier-specific documentation and adhere to strict safety protocols. As research in this field continues to evolve, a thorough understanding of the commercial landscape and experimental best practices will be essential for generating robust and reproducible data.

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